

4-(Methylsulfonyl)picolinic Acid: Technical Profile & Application Guide

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Compound of Interest

Compound Name: 4-(Methylsulfonyl)picolinic acid

Cat. No.: B8097543

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Executive Summary

4-(Methylsulfonyl)picolinic acid is a bifunctional pyridine scaffold characterized by a carboxylic acid at the C2 position and a methylsulfonyl group at the C4 position. This specific substitution pattern renders the molecule highly valuable in medicinal chemistry for two primary reasons:

- **Electronic Activation:** The electron-withdrawing nature of the sulfone (), combined with the pyridine nitrogen, makes the C4 position highly susceptible to Nucleophilic Aromatic Substitution (). This allows the sulfone to act as a "place-holder" or leaving group for late-stage diversification.
- **Chelation Potential:** The picolinic acid moiety (N atom adjacent to COOH) acts as a bidentate ligand, relevant for metallo-enzyme inhibition or fragment-based drug design (FBDD).

This guide provides a validated roadmap for the synthesis, characterization, and derivatization of this compound, moving beyond basic data to actionable experimental logic.

Chemical & Physical Specifications

The following data aggregates predicted and experimental values suitable for establishing analytical standards.

Property	Value / Description	Notes
CAS Number	1026676-25-4	Unique identifier.[1][2][3][4][5]
Formula		
Molecular Weight	201.20 g/mol	Monoisotopic Mass: 201.01
Appearance	White to off-white crystalline solid	Hygroscopic tendency; store desiccated.
Solubility	DMSO, Methanol, DMF	Poor solubility in non-polar solvents (, Hexane).
pKa (Acid)	~2.1 (Predicted)	Acidic due to electron-deficient ring.
LogP	~ -0.1 to 0.5	Low lipophilicity due to polarity of sulfone/acid.
Melting Point	>140 °C (Decomposes)	Note: Sulfones often have high MPs.

Synthetic Pathways & Process Chemistry[6]

The most robust route to **4-(methylsulfonyl)picolinic acid** avoids direct sulfonylation of the unactivated ring. Instead, it utilizes a "Sulfide Oxidation" strategy starting from commercially available 4-chloropicolinic acid.

Validated Synthesis Protocol

Step 1: Nucleophilic Displacement (Introduction of Sulfur)

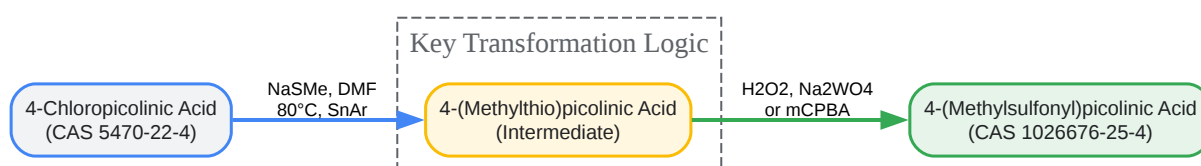
- Precursor: 4-Chloropicolinic acid (CAS 5470-22-4) or its methyl ester.

- Reagent: Sodium thiomethoxide ().
- Conditions: DMF or DMSO, .
- Mechanism: . The chlorine at C4 is displaced by the thiolate.
- Critical Insight: Use the methyl ester for easier purification (chromatography) and hydrolysis later. If using the free acid, use 2.2 equivalents of base to handle the carboxylate.

Step 2: Oxidation (Sulfide

Sulfone)

- Reagent: Sodium Tungstate () / Hydrogen Peroxide () OR -CPBA.
- Conditions: Aqueous/Acetic acid (for tungstate) or DCM (for -CPBA).
- Why this route? Direct sulfonylation (using sodium methanesulfinate) often requires copper catalysis and high temperatures which can decarboxylate the picolinic acid. The oxidation route is milder and higher yielding.



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Figure 1: Step-wise synthesis via sulfide oxidation, prioritizing mild conditions to preserve the carboxylic acid.

Reactivity Profile & Derivatization

For drug discovery scientists, the utility of this compound lies in its orthogonal reactivity. You can modify the C2-acid and the C4-sulfone independently.

The C4 "Safety-Catch" (Lability)

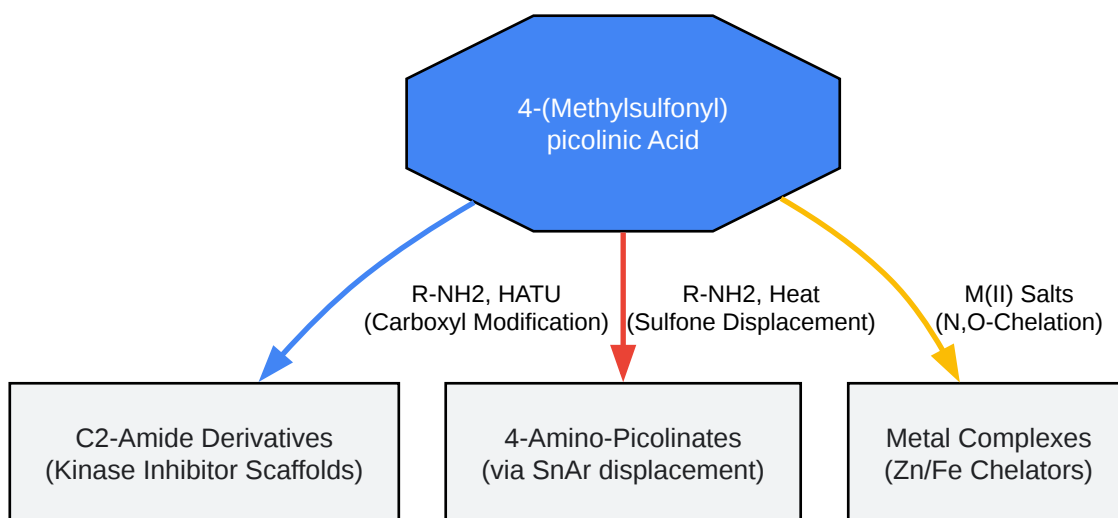
The C4-sulfonyl group is a "super-leaving group" in this system. The pyridine ring is electron-deficient (

-deficient), and the protonated/esterified carboxyl group at C2 further withdraws electron density.

- Reaction: Displacement of
by amines, alkoxides, or thiols.
- Application: This allows the synthesis of 4-amino-picolinates which are otherwise difficult to access.
- Control: To prevent premature displacement, perform amide coupling at C2 before exposing the molecule to strong nucleophiles at high temperatures.

C2-Amidation

- Protocol: Standard coupling (HATU, EDC/HOBt) works well.
- Caution: Avoid converting to the acid chloride using
at high heat, as this may degrade the sulfone or cause self-reaction. Use oxalyl chloride/DMF at
if an acid chloride is required.



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Figure 2: Orthogonal reactivity map. Blue path preserves the sulfone; Red path utilizes the sulfone as a leaving group.

Medicinal Chemistry Applications

Bioisosterism & Metabolic Stability

The methylsulfonyl group is often used as a bioisostere for a carbonyl or a sulfonamide. It is metabolically robust (unlike the sulfide precursor, which is prone to S-oxidation in vivo).

- **LogP Modulation:** The sulfone lowers LogP compared to a phenyl ring, improving aqueous solubility.
- **H-Bonding:** The sulfone oxygens are weak Hydrogen Bond Acceptors (HBA), useful for interacting with backbone amides in protein active sites.

Fragment-Based Drug Discovery (FBDD)

This molecule is an ideal "fragment" for screening:

- **Low MW (<250):** Allows room for growth.
- **Vectorial Growth:** The C2 acid allows growth into the solvent front, while the C4 sulfone can probe deep hydrophobic pockets or be displaced to introduce specificity elements.

Analytical Characterization

To validate the identity of synthesized batches, look for these specific spectral signatures:

- NMR (DMSO-
):
 - ppm (Broad s, 1H,
).
 - ppm (d, 1H, C6-
, adjacent to N).
 - ppm (s, 1H, C3-
, adjacent to COOH).
 - ppm (d, 1H, C5-
).
 - ppm (s, 3H,
).
- IR Spectroscopy:
 - Strong bands at
and
(Sulfone
stretch).
 - Broad band
(
stretch of carboxylic acid).

- Sharp band

(
stretch).

References

- Chemical Identification & CAS:4-methanesulfonylpyridine-2-carboxylic acid (CAS 1026676-25-4).[1][5] PubChem Compound Summary. [[Link](#)]
- General Synthesis of 4-Substituted Picolinate: Synthesis of Some Aminopicolinic Acids. University of Missouri–St. Louis (UMSL). (Describes 4-substitution logic). [[Link](#)]
- Sulfone Reactivity in Heterocycles: Nucleophilic substitution of 4-methylsulfonylpyridines. Journal of the Chemical Society.[6] (Classic mechanistic insight into sulfone displacement). [[Link](#)][7]

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